

Application Notes & Protocols: Utilizing Calcium Bromide Hexahydrate for Mercury Emissions Control

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Compound of Interest

Compound Name: Calcium bromide hexahydrate

Cat. No.: B2914969

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Introduction

Mercury (Hg) is a potent neurotoxin and a significant environmental pollutant emitted from industrial sources, particularly coal-fired power plants.[1][2] Regulatory mandates, such as the Mercury and Air Toxics Standards (MATS) in the United States, have necessitated the implementation of effective mercury control technologies.[2] Calcium bromide (CaBr_2) has emerged as a key chemical additive for enhancing the capture of mercury from flue gas.[1][3] [4] This document provides detailed application notes and protocols for researchers, scientists, and environmental professionals on the use of **calcium bromide hexahydrate** ($\text{CaBr}_2 \cdot 6\text{H}_2\text{O}$) for mercury emissions control.

Core Mechanism: Oxidation of Elemental Mercury

The fundamental principle behind the use of calcium bromide is the oxidation of elemental mercury (Hg^0) to its more reactive and water-soluble form, oxidized mercury (Hg^{2+}), primarily as mercuric bromide (HgBr_2).[1] Elemental mercury is difficult to capture with conventional air pollution control devices (APCDs), whereas oxidized mercury can be effectively removed by wet flue gas desulfurization (WFGD) scrubbers, electrostatic precipitators (ESPs), and fabric filters (baghouses).[1]

The process unfolds in a series of steps:

- **Injection and Thermal Decomposition:** A calcium bromide solution is injected into the boiler or flue gas stream.[1] At high temperatures, the calcium bromide decomposes, releasing bromine species.[1]
- **Formation of Reactive Bromine:** When calcium bromide is added to coal, it forms hydrogen bromide (HBr) gas in the furnace.[5] A portion of this HBr undergoes the Deacon Reaction with oxygen to form diatomic bromine (Br₂), which is highly reactive.[5]
- **Oxidation of Mercury:** The reactive bromine species then oxidize elemental mercury to mercuric bromide (HgBr₂).[1][5]

This oxidation significantly enhances the efficiency of mercury capture in downstream pollution control systems.[1]

Application Protocols

There are two primary methods for applying calcium bromide for mercury control: fuel treatment and direct sorbent injection. The choice of method depends on factors such as boiler configuration, coal type, and existing APCDs.[1]

Protocol 1: Fuel Treatment (Coal Addition)

This method involves applying a calcium bromide solution directly onto the coal before combustion.

Step-by-Step Methodology:

- **Solution Preparation:** Prepare an aqueous solution of calcium bromide. The concentration will depend on the desired application rate and the properties of the coal.
- **Application:** Spray the calcium bromide solution onto the coal, typically as it is being transported on a conveyor belt to the bunkers.[2]
- **Combustion:** During combustion, the calcium bromide decomposes, releasing bromine that mixes with the volatilized mercury from the coal.
- **Mercury Capture:** The oxidized mercury is then captured by the existing air pollution control equipment.[1]

Workflow for Fuel Treatment Application

Caption: Workflow for Calcium Bromide Application via Fuel Treatment.

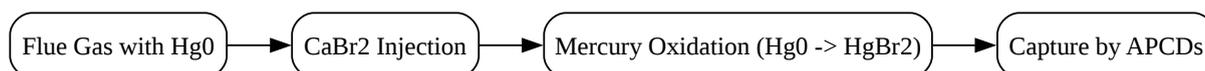
Protocol 2: Direct Sorbent Injection

This protocol involves injecting the calcium bromide solution directly into the flue gas stream.

Step-by-Step Methodology:

- **Solution Preparation:** Prepare an aqueous solution of calcium bromide.
- **Injection Point:** Inject the solution into the boiler or the flue gas ductwork at a location with an appropriate temperature profile to ensure efficient reaction.^{[1][6]}
- **Oxidation and Capture:** The injected calcium bromide rapidly decomposes, and the resulting bromine species oxidize the elemental mercury in the flue gas. The oxidized mercury is then captured by downstream APCDs.^{[1][6]}

Logical Diagram for Direct Sorbent Injection



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Caption: Logical Flow of Direct Sorbent Injection for Mercury Control.

Performance and Effectiveness

The addition of calcium bromide has been demonstrated to significantly increase mercury capture, with removal efficiencies often exceeding 90%.^{[2][7]} This approach can be more cost-effective than installing dedicated mercury removal technologies, especially when leveraging existing pollution control equipment.^{[1][8]}

Data Summary: Mercury Removal Efficiency

Technology	Typical Mercury Removal
Fabric Filters (FF) / Electrostatic Precipitators (ESPs)	Low (as a side effect)
Flue Gas Desulfurization (FGD)	Low to Moderate (as a side effect)
Activated Carbon Injection (ACI)	High
Calcium Bromide Addition	~90% ^[2]

Safety and Handling

While effective, calcium bromide requires careful handling.

- **Corrosion:** The application of bromine can lead to corrosion issues in fuel handling systems, the furnace, and flue gas path, particularly in the colder sections of the air heater where hydrogen bromide may condense.^[5] Careful monitoring and material selection are crucial.
- **Personal Protective Equipment (PPE):** Always consult the Safety Data Sheet (SDS) before handling calcium bromide.^{[9][10]} Appropriate PPE, including eye protection, gloves, and respiratory protection, should be worn.
- **Environmental Considerations:** While calcium bromide aids in capturing airborne mercury, it's important to consider the fate of the captured mercury in the solid and liquid waste streams, such as fly ash and FGD wastewater.^{[11][12][13][14]}

Conclusion

The use of **calcium bromide hexahydrate** is a proven and effective strategy for controlling mercury emissions from industrial sources, particularly coal-fired power plants. By facilitating the oxidation of elemental mercury, it significantly enhances the capture efficiency of existing air pollution control devices. Successful implementation requires a thorough understanding of the chemical mechanisms, careful selection of the application method, and adherence to safety and handling protocols.

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